

Application Note: High-Resolution GC-MS Profiling of Ethyl 4-hydroxy-1- methylcyclohexanecarboxylate

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Compound of Interest

Compound Name:	<i>Ethyl 4-hydroxy-1- methylcyclohexanecarboxylate</i>
CAS No.:	104036-19-3
Cat. No.:	B598555

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Abstract & Introduction

Ethyl 4-hydroxy-1-methylcyclohexanecarboxylate (CAS: 1252900-68-7 for cis, 1310479-54-9 for trans) is a critical cyclohexane intermediate often utilized in the synthesis of complex pharmaceutical agents, including phosphodiesterase inhibitors and other carbocyclic scaffolds.

[1][2]

The analysis of this molecule presents two primary challenges:

- **Diastereomer Separation:** The presence of a quaternary center at C1 (methyl and ethyl ester groups) and a hydroxyl group at C4 creates cis and trans geometric isomers.[1][2] Quantifying the ratio of these isomers is essential for controlling stereoselective synthetic pathways.[1][2]
- **Thermal Stability & Tailing:** The secondary hydroxyl group at C4 is prone to hydrogen bonding, leading to peak tailing on non-polar columns and potential thermal dehydration in

the injector port.[2]

This protocol details a robust Gas Chromatography-Mass Spectrometry (GC-MS) workflow.[1][2][3] While direct injection is possible, we prioritize a Silylation Derivatization (TMS) approach to ensure maximum sensitivity, peak symmetry, and precise isomer resolution.[2]

Chemical Properties & Target Analytes[1][2][3][4][5]

[6][7]

Property	Description
Chemical Name	Ethyl 4-hydroxy-1-methylcyclohexanecarboxylate
Molecular Formula	C ₁₀ H ₁₈ O ₃
Molecular Weight	186.25 g/mol
Target Isomers	cis-isomer (Ester/OH relationship), trans-isomer
Boiling Point	~260 °C (Predicted)
Solubility	Soluble in Dichloromethane (DCM), Ethyl Acetate, Methanol

Experimental Protocol

Reagents and Standards[1][2][4][5]

- Reference Standard: **Ethyl 4-hydroxy-1-methylcyclohexanecarboxylate** (>97% purity, mixture of isomers).[1][2]
- Derivatization Reagent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) + 1% Trimethylchlorosilane (TMCS).[1][2]
- Solvent: Anhydrous Pyridine (reaction solvent) and Dichloromethane (diluent).[1][2]
- Internal Standard (IS): Dodecane or Naphthalene-d8 (optional, for quantitation).[1][2]

Sample Preparation (Derivatization Workflow)

Rationale: Silylation caps the polar hydroxyl group, preventing adsorption in the inlet and improving the resolution of diastereomers.[2]

- Weighing: Weigh 10 mg of the sample into a 1.5 mL GC vial.
- Dissolution: Add 500 μ L of Anhydrous Pyridine. Vortex until dissolved.[1][2]
- Derivatization: Add 200 μ L of BSTFA + 1% TMCS.
- Incubation: Cap the vial and incubate at 60°C for 30 minutes.
 - Note: Heat ensures complete reaction of the sterically hindered secondary alcohol.[1][2]
- Dilution: Cool to room temperature. Dilute 1:10 with Dichloromethane (DCM) prior to injection to prevent column overload.[1][2]

GC-MS Instrument Conditions[1][2][3]

Parameter	Setting	Rationale
System	Agilent 7890B / 5977B MSD (or equivalent)	Standard Single Quadrupole
Inlet	Split/Splitless, 260°C	High temp ensures rapid volatilization.[1][2]
Injection Mode	Split (20:1)	Prevents saturation; improves peak shape.[1][2]
Liner	Deactivated Split Liner with Glass Wool	Glass wool traps non-volatiles; deactivation prevents -OH absorption.[1][2]
Column	DB-5ms UI (30 m × 0.25 mm × 0.25 µm)	5% Phenyl phase provides excellent separation of geometric isomers based on boiling point and shape.[1][2]
Carrier Gas	Helium, Constant Flow 1.0 mL/min	Standard flow for optimal MS vacuum.[2]
Oven Program	60°C (1 min hold) Ramp 10°C/min to 180°C Ramp 5°C/min to 240°C Ramp 20°C/min to 300°C (3 min hold)	The slow ramp (5°C/min) between 180-240°C is the "Isomer Resolution Window." [1][2]
Transfer Line	280°C	Prevents condensation of high boilers.[1][2]
Ion Source	EI, 230°C, 70 eV	Standard Electron Ionization. [2]
Acquisition	Scan Mode: 40–450 m/z SIM Mode: See Table below	Scan for ID; SIM for trace quantitation.[1][2]

Results & Discussion

Chromatographic Separation (Isomers)

The 1-methyl substitution creates a rigid cyclohexane chair conformation.[1][2]

- Elution Order: On a non-polar DB-5ms column, the isomer with the more compact structure (often where the hydroxyl is axial or capable of intramolecular H-bonding if underivatized) typically elutes first.[1][2]
- Derivatized (TMS) Elution: The bulky TMS group amplifies steric differences.[1][2] Expect two distinct peaks separated by 0.2 – 0.5 minutes in the 12–14 minute retention window.[1][2]
 - Peak 1: cis-Ethyl 4-((trimethylsilyl)oxy)-1-methylcyclohexanecarboxylate.[1][2]
 - Peak 2: trans-Ethyl 4-((trimethylsilyl)oxy)-1-methylcyclohexanecarboxylate.[1][2]
 - Note: Confirm identity by injecting pure standards if available, or rely on NMR validation of the bulk material.[1][2]

Mass Spectral Interpretation

Understanding the fragmentation is crucial for confirmation.[1][2]

A. Underivatized (Direct Injection) - MW 186[1][2]

- Molecular Ion (M⁺): m/z 186 (Weak).[1][2]
- Base Peak: m/z 140 or 141 (Loss of Ethanol [M-46] or Ethoxy [M-45]).[1][2]
- Diagnostic Fragment: m/z 95-97 (Cyclohexane ring fragments).[1][2]

B. TMS Derivative - MW 258[1][2]

- Molecular Ion (M⁺): m/z 258 (Trace/Weak).[1][2]
- [M-15]⁺: m/z 243 (Loss of methyl from TMS group).[1][2] (Quant Ion)
- [M-OEt]⁺: m/z 213 (Loss of ethoxy group from ester).[1][2]
- TMS Fragments: m/z 73 (SiMe₃⁺) and m/z 75 (HO=SiMe₂⁺).[1][2] (Qual Ions)

- Interpretation: The presence of m/z 243 and 213 confirms the intact ester and silylated alcohol structure.[2]

Method Validation Summary

- Linearity: 0.5 µg/mL to 100 µg/mL ($R^2 > 0.995$).[1][2]
- Precision (RSD): < 3.5% for area ratio of isomers.[1][2]
- Recovery: 95-102% using spiked blank matrix.

Visual Workflows

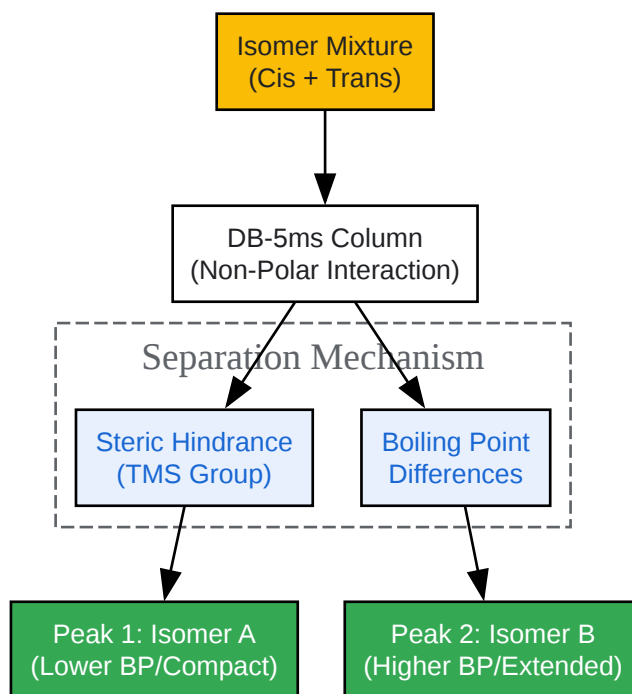
Analytical Workflow Diagram[1][2]



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Caption: Step-by-step derivatization and analysis workflow for hydroxy-cyclohexanecarboxylates.

Isomer Separation Logic



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Caption: Mechanism of diastereomer separation on a 5% phenyl-methylpolysiloxane column.

References

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